

ENMD-1068 Hydrochloride: A Tool for Elucidating PAR2 Signaling Pathways

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ENMD-1068 hydrochloride

Cat. No.: B10824553

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

ENMD-1068 hydrochloride is a selective antagonist of Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor (GPCR) implicated in a wide array of physiological and pathological processes, including inflammation, pain, and fibrosis.[1][2][3] Activation of PAR2 occurs through proteolytic cleavage of its extracellular N-terminus by serine proteases such as trypsin and mast cell tryptase, exposing a tethered ligand that binds to and activates the receptor. ENMD-1068 offers a valuable pharmacological tool to investigate the roles of PAR2 signaling in various disease models by specifically inhibiting this activation. These application notes provide an overview of ENMD-1068's characteristics, quantitative data on its activity, and detailed protocols for its use in both in vitro and in vivo research settings.

Physicochemical Properties and Storage

Property	Value
Chemical Name	N1-(3-methylbutanoyl)-N4-(6-aminohexanoyl)piperazine hydrochloride
Molecular Formula	C ₁₅ H ₂₉ N ₃ O ₂ · HCl
Molecular Weight	319.87 g/mol
CAS Number	2703451-51-6
Appearance	White to off-white solid
Solubility	Soluble in water and DMSO
Storage	Store at -20°C. Protect from moisture.

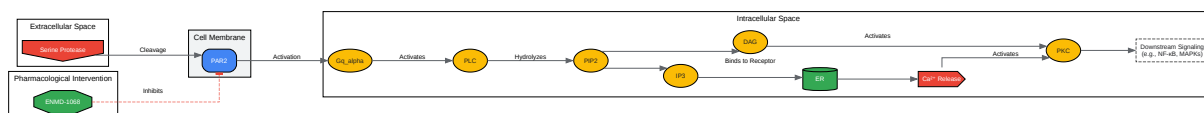
Quantitative Data

The inhibitory activity of ENMD-1068 on PAR2 has been characterized, although it is noted to be a low-potency antagonist.

Parameter	Value	Assay System	Reference
IC ₅₀	1.2 mM	Inhibition of PAR2 activation	[1]

Signaling Pathways

PAR2 activation initiates a cascade of intracellular signaling events that can be dissected using ENMD-1068. The diagram below illustrates the canonical PAR2 signaling pathway.



[Click to download full resolution via product page](#)

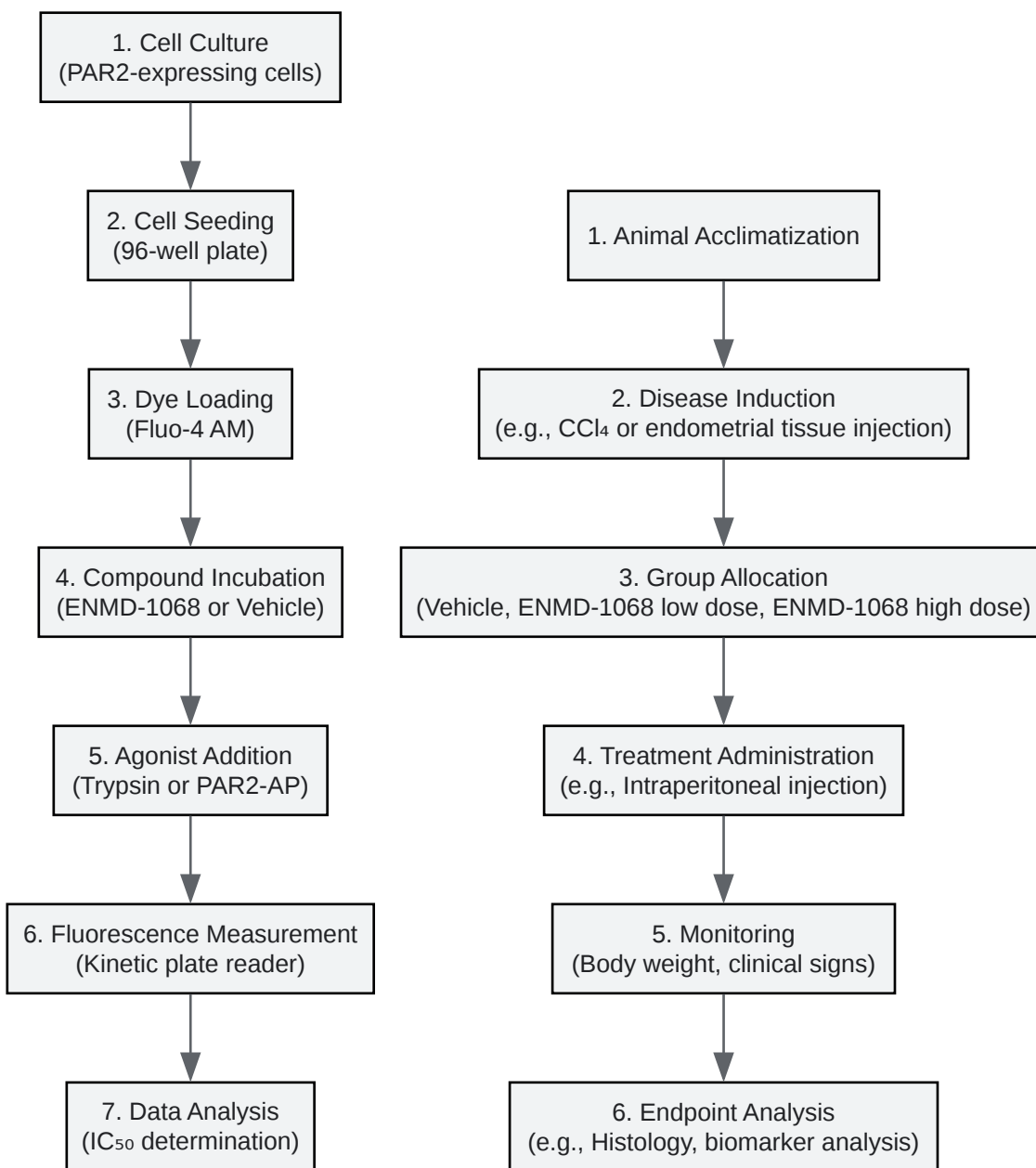
Caption: PAR2 signaling pathway and the inhibitory action of ENMD-1068.

Experimental Protocols

In Vitro PAR2 Antagonism: Calcium Mobilization Assay

This protocol describes a method to assess the antagonist activity of **ENMD-1068 hydrochloride** on PAR2-mediated intracellular calcium mobilization.

Experimental Workflow: In Vitro Calcium Mobilization Assay



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ENMD-1068, protease-activated receptor 2 (PAR2) antagonist (CAS 789488-77-3) | Abcam [abcam.com]
- 2. probechem.com [probechem.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [ENMD-1068 Hydrochloride: A Tool for Elucidating PAR2 Signaling Pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10824553#enmd-1068-hydrochloride-as-a-tool-for-par2-signaling-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com